

physical and chemical properties of anhydrous sodium metasilicate

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Compound of Interest

Compound Name: Metasilicate

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An In-Depth Technical Guide to the Physical and Chemical Properties of Anhydrous Sodium Metasilicate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Anhydrous sodium **metasilicate** (Na_2SiO_3) is an inorganic compound that serves as a versatile material in a multitude of industrial and scientific applications.[1] While its primary uses are in detergents, adhesives, and cements, its unique chemical properties, such as high alkalinity and the ability to form silica gel, make it a subject of interest in various research contexts, including materials science and potentially as an excipient or processing aid in specific pharmaceutical formulations.[2][3] This technical guide provides a comprehensive overview of the core physical and chemical properties of anhydrous sodium **metasilicate**, complete with detailed experimental protocols for their determination and visual representations of key chemical processes and analytical workflows.

Physical Properties

Anhydrous sodium **metasilicate** is a white, odorless, granular or crystalline powder.[4][5][6] It is hygroscopic, readily absorbing moisture from the air, which can lead to the formation of lumps.[7][8] The physical characteristics of anhydrous sodium **metasilicate** are critical to its handling, storage, and performance in various applications.

Table 1: Physical Properties of Anhydrous Sodium Metasilicate

Property	Value	Units
Molecular Formula	Na ₂ SiO ₃	-
Molecular Weight	122.06	g/mol
Appearance	White, odorless, granular or crystalline powder	-
Melting Point	1088 - 1089	°C
Density	2.4 - 2.61	g/cm ³
Bulk Density	1.000 - 1.300	g/cm ³
Solubility in Water	22.2 g/100 mL at 25°C; 160.6 g/100 mL at 80°C	g/100 mL
Solubility in Other Solvents	Insoluble in alcohol and acids	-
pH of 1% Aqueous Solution	~12.5 - 12.7	-
Crystal Structure	Orthorhombic	-

Chemical Properties

Anhydrous sodium **metasilicate** is a highly alkaline substance that readily dissolves in water to produce a strongly alkaline solution.^{[1][4]} Its chemical reactivity is characterized by its interactions with acids, metals, and atmospheric components.

Key Chemical Reactions and Characteristics:

- **Reaction with Acids:** Anhydrous sodium **metasilicate** reacts exothermically with acids to form silica gel.^{[2][7]} This property is utilized in various applications, including the synthesis of catalysts and adsorbents.
- **Hygroscopicity:** It readily absorbs moisture and carbon dioxide from the atmosphere.^[2]

- **Corrosivity:** Aqueous solutions of sodium **metasilicate** can be corrosive to certain metals, such as aluminum, zinc, tin, and their alloys, leading to the formation of flammable hydrogen gas.[\[7\]](#)[\[9\]](#)
- **Stability:** It is stable under normal storage and handling conditions.[\[7\]](#)
- **Ionic Nature:** In its solid state, the **metasilicate** anion is polymeric, consisting of corner-shared $\{\text{SiO}_4\}$ tetrahedra.[\[10\]](#)

Table 2: Chemical Reactivity and Stability of Anhydrous Sodium Metasilicate

Property	Description
Reactivity with Acids	Exothermic reaction to form silica gel. [2] [7]
Reactivity with Metals	Corrosive to aluminum, zinc, tin, and their alloys when wet, producing hydrogen gas. [7]
Stability	Stable under recommended storage conditions. [7]
Hygroscopicity	Readily absorbs moisture from the air. [8]
Incompatibilities	Strong acids, aluminum, zinc, tin, copper, and their alloys. [7] [9]

Experimental Protocols

The following section details the methodologies for determining the key physical and chemical properties of anhydrous sodium **metasilicate**.

Determination of Bulk Density (Based on ASTM D1895)

Objective: To measure the apparent density of anhydrous sodium **metasilicate** in its granular or powdered form.

Apparatus:

- Funnel with a specified orifice size

- Measuring cup of a known volume (e.g., 100 cm³)
- Stand to hold the funnel
- Balance accurate to 0.1 g

Procedure:

- Ensure the apparatus is clean and dry.
- Position the funnel over the measuring cup on the stand.
- Close the funnel orifice and pour the anhydrous sodium **metasilicate** sample into the funnel.
- Open the orifice to allow the powder to flow freely into the measuring cup until it overflows.
- Level the top of the powder with the rim of the measuring cup using a straight edge.
- Weigh the measuring cup with the powder.
- Calculate the bulk density by dividing the mass of the powder by the volume of the cup.[\[5\]](#)[\[9\]](#)
[\[11\]](#)

Determination of pH of an Aqueous Solution

Objective: To measure the pH of a 1% aqueous solution of anhydrous sodium **metasilicate**.

Apparatus:

- pH meter with a glass electrode
- Magnetic stirrer and stir bar
- Beaker (100 mL)
- Volumetric flask (100 mL)
- Balance accurate to 0.01 g

- Deionized water

Procedure:

- Calibrate the pH meter using standard buffer solutions.
- Accurately weigh 1.0 g of anhydrous sodium **metasilicate**.
- Transfer the sample to a 100 mL volumetric flask and dissolve it in deionized water.
- Make up the volume to the 100 mL mark with deionized water and mix thoroughly.
- Transfer the solution to a beaker with a magnetic stir bar.
- Immerse the pH electrode in the solution and start stirring.
- Record the stable pH reading.[\[1\]](#)

Titrimetric Analysis for Sodium Oxide (Na_2O) and Silicon Dioxide (SiO_2) Content

Objective: To quantitatively determine the Na_2O and SiO_2 content in anhydrous sodium **metasilicate**.

Apparatus:

- Burette
- Pipettes
- Beakers (250 mL)
- Magnetic stirrer and stir bar
- Standardized 0.5 M Hydrochloric Acid (HCl) solution
- Sodium Fluoride (NaF), analytical grade
- Phenolphthalein indicator solution

- Deionized water

Procedure:

- Sample Preparation: Accurately weigh approximately 1.0 g of the anhydrous sodium **metasilicate** sample and dissolve it in 100 mL of deionized water in a 250 mL beaker.
- Na₂O Determination:
 - Add a few drops of phenolphthalein indicator to the solution.
 - Titrate with the standardized 0.5 M HCl solution until the pink color disappears.
 - Record the volume of HCl used (V_1).
- SiO₂ Determination:
 - To the neutralized solution from the previous step, add approximately 2-3 grams of sodium fluoride and stir to dissolve. The solution will become alkaline.
 - Continue the titration with the 0.5 M HCl solution until the pink color disappears again.
 - Record the total volume of HCl used from the beginning of the titration (V_2).[\[10\]](#)

Determination of Crystal Structure by X-ray Diffraction (XRD)

Objective: To identify the crystalline structure of anhydrous sodium **metasilicate**.

Apparatus:

- X-ray diffractometer with Cu K α radiation
- Sample holder

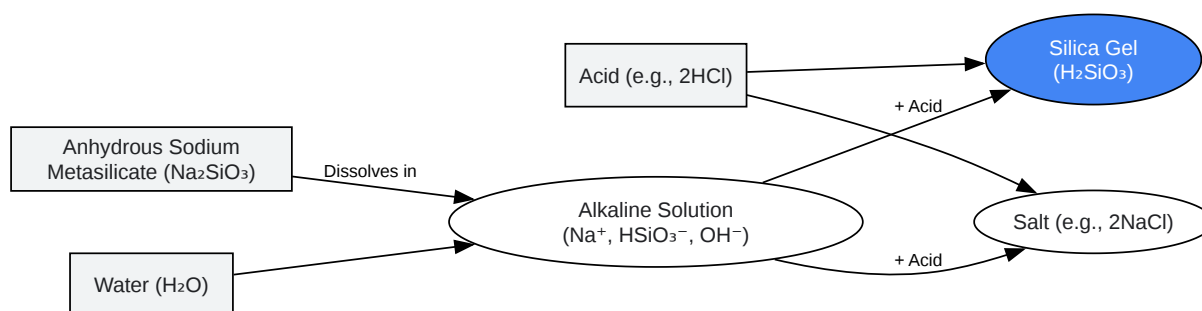
Procedure:

- Grind the anhydrous sodium **metasilicate** sample to a fine powder.

- Mount the powdered sample in the sample holder.
- Acquire the XRD pattern over a suitable 2θ range (e.g., 10-80 degrees).
- Compare the resulting diffractogram with reference patterns from crystallographic databases to identify the crystal system and space group. The expected pattern for anhydrous sodium **metasilicate** corresponds to an orthorhombic crystal structure.[12][13]

Visualizations

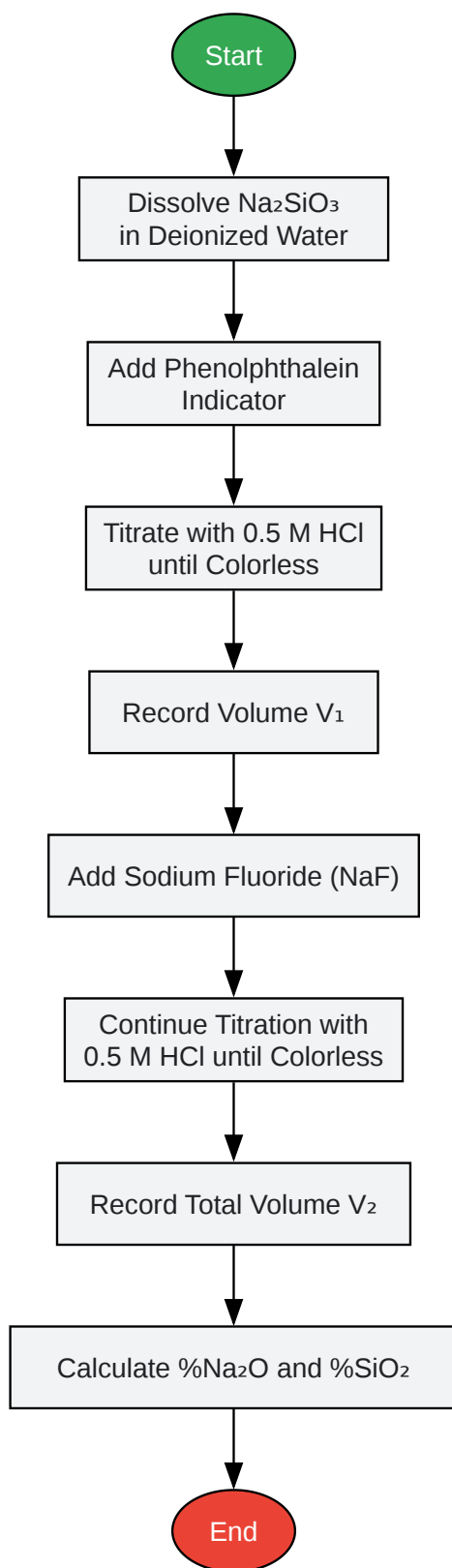
Reaction of Anhydrous Sodium Metasilicate with Acid



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Caption: Reaction pathway of anhydrous sodium **metasilicate** with acid to form silica gel.

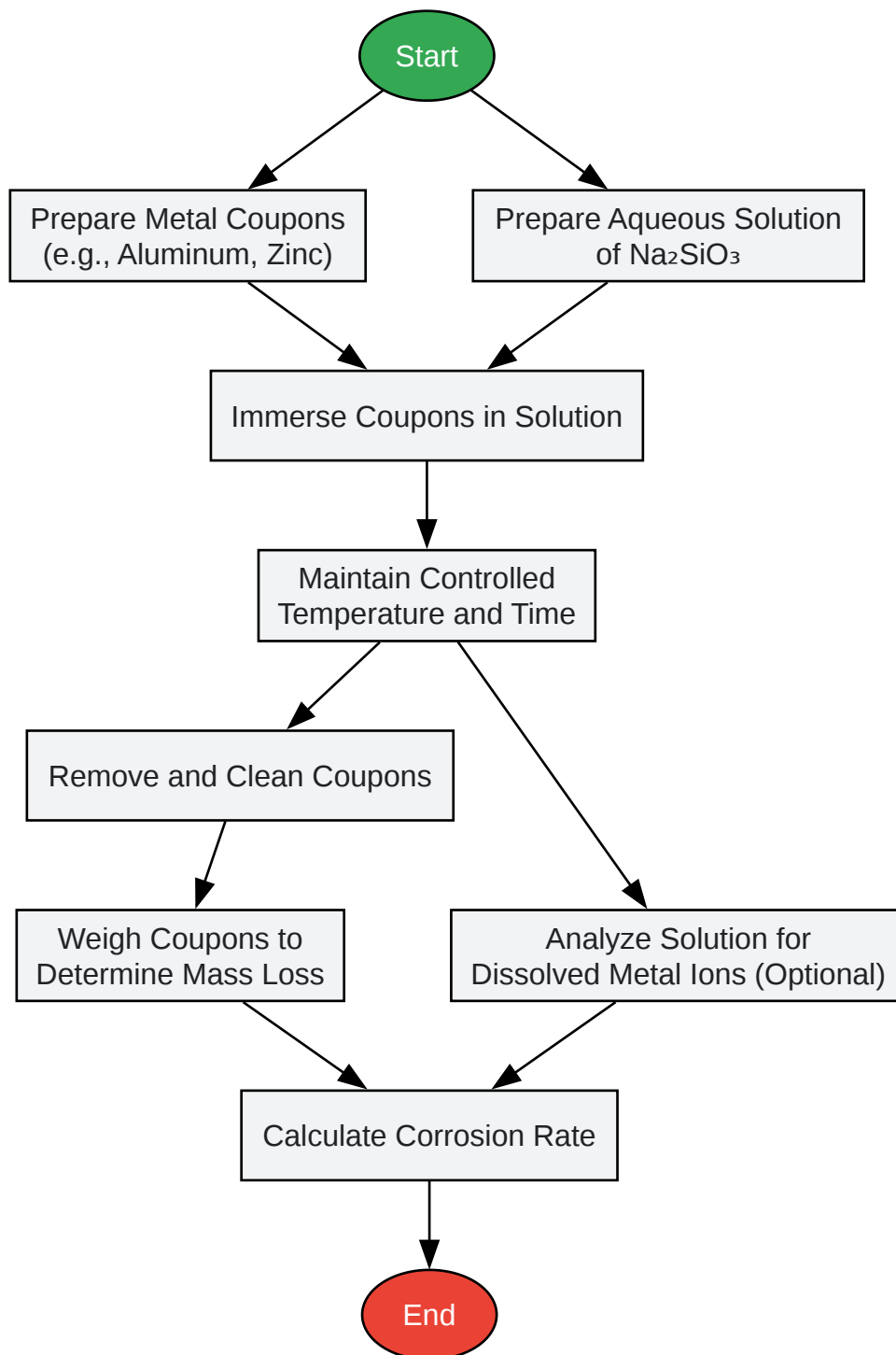
Analytical Workflow for Titrimetric Analysis



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Caption: Workflow for the determination of Na₂O and SiO₂ content by titration.

Experimental Workflow for Corrosion Testing



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Caption: Experimental workflow for assessing the corrosivity of sodium **metasilicate** solutions.

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